

High-Performance Analysis of N,2,2-Triethyl-3-methylbutyramide

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Compound of Interest

Compound Name: *N,2,2-Triethyl-3-methylbutyramide*

CAS No.: 51115-73-2

Cat. No.: B12688991

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Application Note & Analytical Protocols

Executive Summary

N,2,2-Triethyl-3-methylbutyramide (CAS: 51115-73-2) is a tertiary carboxamide derivative structurally related to the "WS" series of physiological cooling agents (e.g., WS-3, WS-23).[1][2][3] Unlike menthol, these amides provide a cooling sensation without strong odor or taste, making them critical functional ingredients in pharmaceuticals (topical analgesics), oral care, and cosmetic formulations.

This Application Note provides rigorous protocols for the characterization, purity assessment, and quantitative analysis of **N,2,2-Triethyl-3-methylbutyramide**. Due to the molecule's lack of a strong chromophore and potential for isomeric impurities, we define a dual-platform approach utilizing RP-HPLC-MS/UV for non-volatile matrices and GC-MS for purity profiling.

Compound Profile & Physiochemical Basis[4][5]

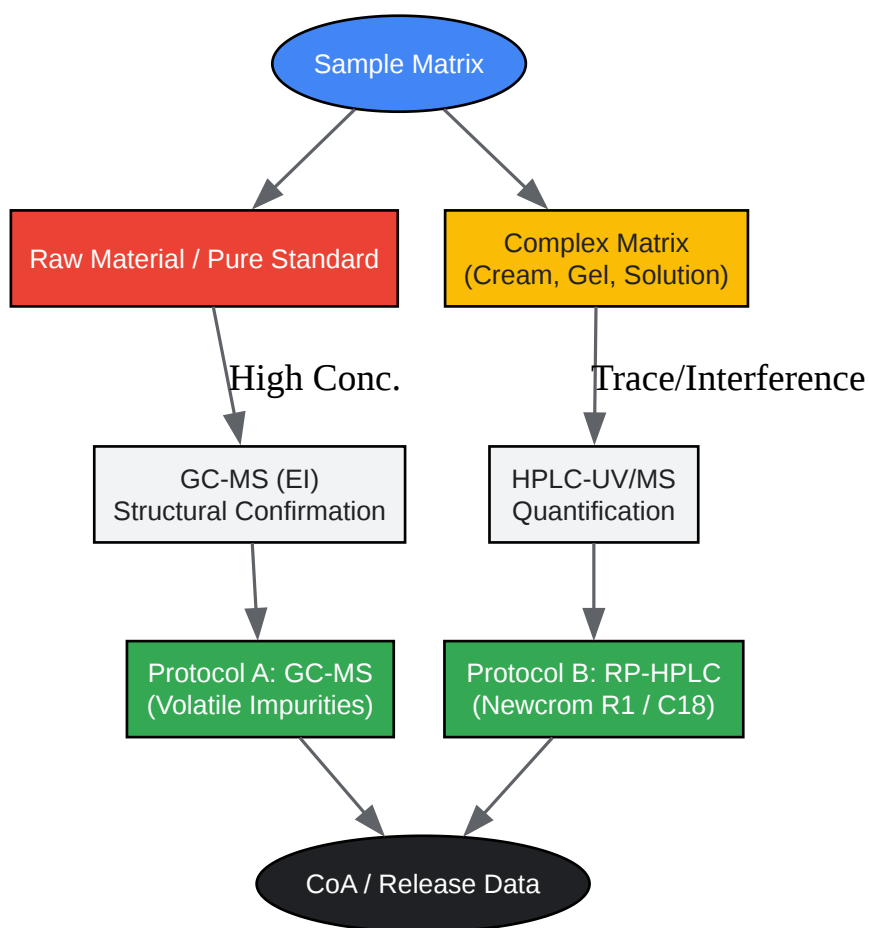
- IUPAC Name: N-Ethyl-2,2-diethyl-3-methylbutanamide
- CAS Number: 51115-73-2[1][2][3][4][5][6]

- Molecular Formula: C₁₁H₂₃NO
- Molecular Weight: 185.31 g/mol
- LogP: ~2.78 (Moderate lipophilicity)
- pKa: Neutral amide (non-ionizable in standard pH range 2-10)

Analytical Challenge: The molecule lacks extended conjugation, resulting in negligible UV absorption above 220 nm. Traditional HPLC-UV methods must operate at low wavelengths (200–210 nm), increasing susceptibility to baseline noise and solvent cut-off interference. Therefore, Mass Spectrometry (MS) or Charged Aerosol Detection (CAD) is recommended for trace analysis.

Analytical Workflow Visualization

The following diagram outlines the decision matrix for selecting the appropriate analytical technique based on sample matrix and data requirements.



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Figure 1: Decision tree for selecting Analytical Protocol A (GC-MS) or Protocol B (HPLC) based on sample type.

Protocol A: Purity Profiling via GC-MS

Objective: To assess the isomeric purity of **N,2,2-Triethyl-3-methylbutyramide** standards and detect volatile synthesis byproducts.

4.1 Instrument Configuration

- System: Agilent 7890B GC / 5977B MSD (or equivalent).
- Column: DB-5ms UI (30 m × 0.25 mm × 0.25 µm) or equivalent 5% phenyl-methylpolysiloxane phase.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).

- Inlet: Split/Splitless, 260°C. Split ratio 50:1 for neat standards.

4.2 Temperature Program

Step	Rate (°C/min)	Temperature (°C)	Hold Time (min)
Initial	-	60	1.0
Ramp 1	15	220	0.0
Ramp 2	30	300	3.0
Total	14.33 min		

4.3 MS Detection Parameters

- Source Temp: 230°C
- Quad Temp: 150°C
- Scan Range: 40–350 m/z
- Solvent Delay: 2.5 min
- Target Ion (Quant): m/z 185 (Molecular Ion often weak), m/z 128 (Loss of N-ethyl + rearrangement), m/z 58 (Base peak typical of diethyl amines/amides). Note: Fragmentation pattern must be empirically verified with reference standard.

Protocol B: Quantitative Analysis via HPLC-UV/MS

Objective: Quantification of **N,2,2-Triethyl-3-methylbutyramide** in formulations where volatility or matrix interference prevents GC analysis.

5.1 Mechanistic Rationale

Standard C18 columns often exhibit "dewetting" or poor retention for aliphatic amides in highly aqueous mobile phases. We recommend a Mixed-Mode RP/Cation-Exchange column (e.g., SIELC Newcrom R1) or a high-density C18 with end-capping to ensure peak symmetry and retention.

5.2 Method Parameters

- Column: Newcrom R1 (SIELC), 3.0 × 150 mm, 3 μm (or C18 equivalent).
- Mobile Phase A: 0.1% Formic Acid in Water (LC-MS grade).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.6 mL/min.
- Injection Volume: 5 μL.
- Column Temp: 40°C.

5.3 Gradient Table

Time (min)	% B (Organic)	Rationale
0.0	30	Initial equilibration
8.0	90	Elution of analyte (LogP 2.78)
10.0	90	Wash lipophilic contaminants
10.1	30	Re-equilibration
14.0	30	Ready for next injection

5.4 Detection

- UV: 210 nm (Reference 360 nm). Warning: Acetonitrile must be far-UV grade to minimize baseline drift.
- MS (ESI+):
 - Mode: Positive Ionization.
 - Target: $[M+H]^+ = 186.31$ m/z.
 - Fragmentor: 100 V (Generic starting point).

Reference Standard Qualification

To establish a "Primary Reference Standard" for this compound, the following validation tests are required (Self-Validating System):

- Identity (NMR):
 - ¹H NMR (CDCl₃): Confirm the triplet for N-ethyl (approx 1.1 ppm, 3.3 ppm), the multiplets for the 2,2-diethyl groups, and the doublet for the 3-methyl group.
 - ¹³C NMR: Confirm Carbonyl carbon (~175 ppm) and quaternary carbon at position 2.
- Purity (Mass Balance):
 - Purity (%) = 100% - (% Water [KF] + % Residual Solvents [GC-HS] + % Inorganics [ROI] + % Organic Impurities [GC/HPLC]).
- Homogeneity:
 - Analyze 10 vials from the lot; RSD of peak area must be < 1.0%.

References

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